

# A Comparative Analysis of Platinum and Gold Nanoparticles for Sensing Applications

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In the rapidly advancing field of nanotechnology, **platinum** (PtNPs) and gold nanoparticles (AuNPs) have emerged as leading materials for the development of highly sensitive and selective sensing platforms. Their unique optical and catalytic properties make them ideal candidates for a wide range of applications, from environmental monitoring and food safety to clinical diagnostics and drug development. This guide provides a comprehensive comparison of PtNPs and AuNPs in sensing, offering researchers, scientists, and drug development professionals a detailed overview of their respective strengths and weaknesses, supported by experimental data and protocols.

## At a Glance: Key Differences and Applications

Gold nanoparticles are renowned for their intense color, which arises from a phenomenon known as localized surface plasmon resonance (LSPR).<sup>[1][2]</sup> This property is highly sensitive to the nanoparticle's size, shape, and surrounding environment, making AuNPs excellent candidates for colorimetric sensors.<sup>[1][2][3][4]</sup> The aggregation of AuNPs, often triggered by the presence of an analyte, results in a distinct color change from red to blue, which can be easily detected by the naked eye or with simple instrumentation.<sup>[1][2][5][6]</sup> This straightforward detection mechanism has led to the widespread use of AuNPs in the development of rapid and cost-effective assays for a variety of targets, including heavy metal ions, pesticides, and biological molecules.<sup>[1][7]</sup>

**Platinum** nanoparticles, on the other hand, are prized for their exceptional catalytic activity.<sup>[8][9]</sup> Many PtNPs exhibit peroxidase-mimetic activity, meaning they can catalyze the oxidation of

chromogenic substrates in the presence of hydrogen peroxide ( $\text{H}_2\text{O}_2$ ) to produce a colored product.[10][11] The modulation of this catalytic activity by a target analyte forms the basis of highly sensitive colorimetric and electrochemical sensors.[10][11][12] PtNPs have shown particular promise in the detection of biomolecules like glucose and hormones, as well as in the development of electrochemical biosensors with low detection limits.[8][9]

Bimetallic nanoparticles, combining both gold and **platinum**, have also been explored to leverage the synergistic effects of both metals. For instance, gold-**platinum** core-shell nanoparticles ( $\text{Au}@\text{Pt}$  NPs) have been shown to possess both the plasmonic properties of gold and the enhanced catalytic activity of **platinum**, leading to significantly improved sensitivity in diagnostic assays.[13][14]

## Performance Comparison: A Quantitative Overview

The choice between **platinum** and gold nanoparticles for a specific sensing application often depends on the desired performance characteristics, such as sensitivity (limit of detection) and selectivity. The following tables summarize the performance of PtNPs and AuNPs in various sensing applications as reported in the literature. It is important to note that a direct comparison can be challenging due to variations in experimental conditions, nanoparticle synthesis methods, and the specific analytes being detected.

Table 1: Performance of **Platinum** Nanoparticle-Based Sensors

Analyte	Sensing Principle	Limit of Detection (LOD)	Linear Range	Reference
Hydrogen Peroxide	Electrochemistry	$0.53 \pm 0.16 \mu\text{M}$	0.8 $\mu\text{M}$ - 8.6 mM	[9]
Glutamate	Electrochemistry	Low	-	[9]
Glucose	Electrochemistry	3.2 $\mu\text{M}$	up to 7.2 mM	[9]
Nitric Oxide	Electrochemistry	1.7 $\mu\text{M}$	-	[15]
Mercury ( $\text{Hg}^{2+}$ )	Colorimetric (Peroxidase-mimetic)	8.5 pM	-	[12]
Silver ( $\text{Ag}^+$ )	Colorimetric (Peroxidase-mimetic)	7.8 pM	-	[11]
Acid Phosphatase	Colorimetric (Oxidase-mimetic)	$0.016 \text{ U L}^{-1}$	$0.25\text{--}2.5 \text{ U L}^{-1}$	[16]
Lead ( $\text{Pb}^{2+}$ )	Electrochemistry	0.05 $\mu\text{M}$	0.1-0.5 $\mu\text{M}$	[17]

Table 2: Performance of Gold Nanoparticle-Based Sensors

Analyte	Sensing Principle	Limit of Detection (LOD)	Linear Range	Reference
Heavy Metals (e.g., Pb <sup>2+</sup> , Hg <sup>2+</sup> )	Colorimetric (LSPR)	Varies (e.g., 100 nM for Pb <sup>2+</sup> )	Varies	[1][6]
Biological Molecules (e.g., histidine, amyloid- $\beta$ oligomers)	Colorimetric (LSPR)	Varies	Varies	[1]
Kanamycin	Colorimetric (LSPR)	-	-	[1]
Pesticides	Colorimetric (LSPR)	Varies	Varies	[7]
SARS-CoV-2 RNA	Colorimetric	-	-	[3]

## Experimental Protocols: Synthesis and Sensing

The performance of nanoparticle-based sensors is intrinsically linked to the synthesis of the nanoparticles and the design of the sensing assay. Below are detailed methodologies for key experiments involving **platinum** and gold nanoparticles.

### Synthesis of Gold Nanoparticles (Turkevich Method)

The Turkevich method is a widely used and relatively simple procedure for synthesizing spherical gold nanoparticles.[4]

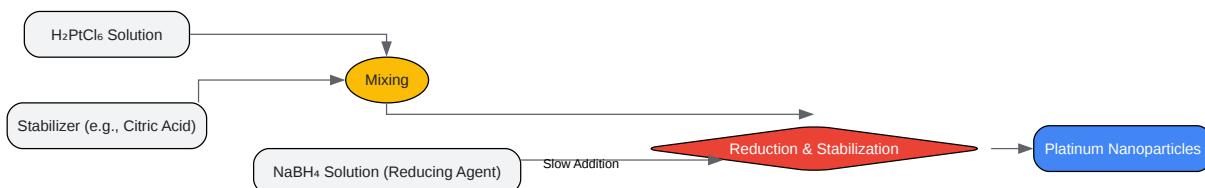
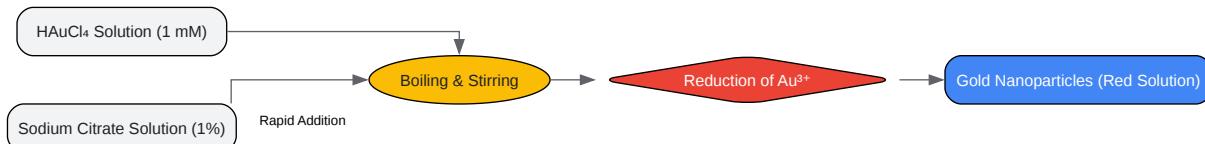
Materials:

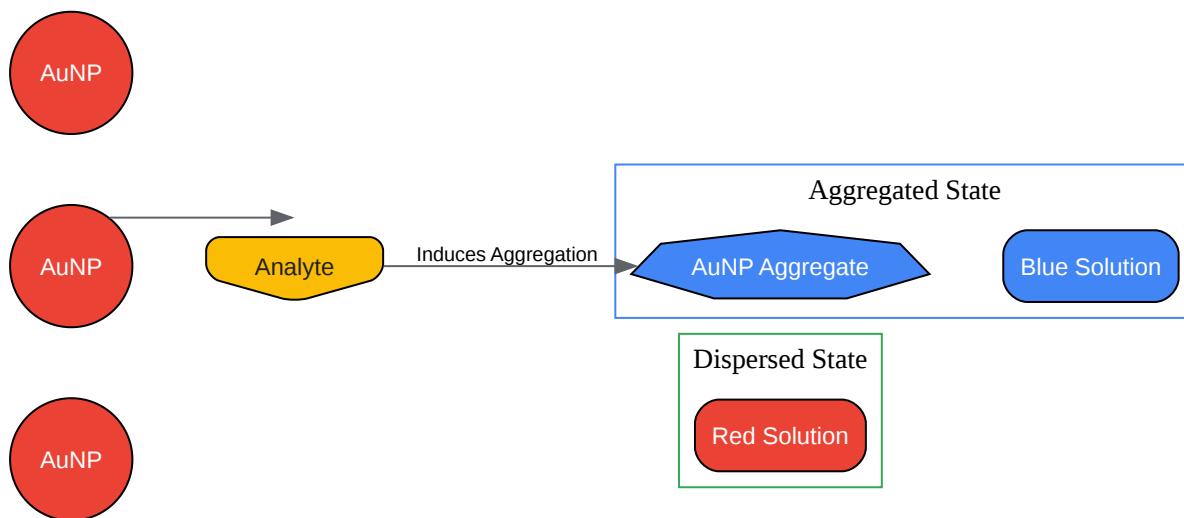
- Tetrachloroauric acid (HAuCl<sub>4</sub>) solution (1 mM)
- Sodium citrate solution (1% w/v)

- Deionized water
- Glassware (cleaned with aqua regia)[18][19]

Procedure:

- Bring 100 mL of 1 mM HAuCl<sub>4</sub> solution to a rolling boil in a clean flask with constant stirring.
- Rapidly add 10 mL of 1% sodium citrate solution to the boiling HAuCl<sub>4</sub> solution.
- The solution color will change from pale yellow to gray, then to black, and finally to a deep red or wine-red color, indicating the formation of AuNPs.[19]
- Continue boiling and stirring for an additional 15-30 minutes.
- Allow the solution to cool to room temperature. The resulting colloidal gold solution is stable for an extended period.





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- To cite this document: BenchChem. [A Comparative Analysis of Platinum and Gold Nanoparticles for Sensing Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197947#comparative-study-of-platinum-and-gold-nanoparticles-for-sensing>]

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